

# Application Notes and Protocols for the Spectroscopic Analysis of Rhizonin A

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## Compound of Interest

Compound Name: Rhizonin A

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## Introduction

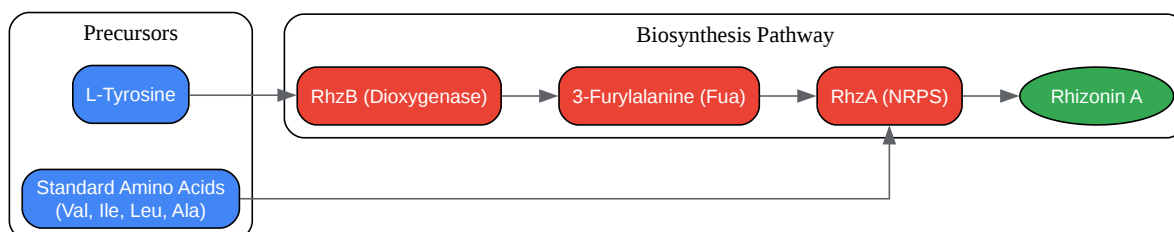
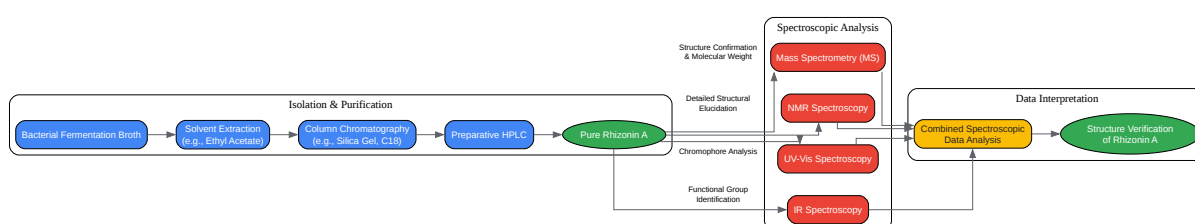
**Rhizonin A** is a potent hepatotoxic cyclic heptapeptide mycotoxin.[1][2] Originally thought to be a fungal metabolite from *Rhizopus microsporus*, it is, in fact, produced by symbiotic bacteria of the genus *Burkholderia* that reside within the fungus.[2][3] The complex cyclic structure of **Rhizonin A** necessitates a multi-faceted spectroscopic approach for its unambiguous identification and characterization. This document provides detailed application notes and protocols for the comprehensive spectroscopic analysis of **Rhizonin A**, focusing on Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) and Infrared (IR) spectroscopy.

## Molecular Structure of Rhizonin A

**Rhizonin A** is a cyclic heptapeptide with the following amino acid sequence: N-methyl-3-(3-furyl)alanine, valine, allo-isoleucine, leucine, N-methylalanine, and another two residues of N-methyl-3-(3-furyl)alanine.[4] The structure was elucidated using a combination of mass spectrometry and X-ray crystallography.

## Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the isolation and comprehensive spectroscopic analysis of **Rhizonin A**.



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## References

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- 4. The isolation, structure, and absolute configuration of the mycotoxin, rhizonin A, a novel cyclic heptapeptide containing N-methyl-3-(3-furyl)alanine, produced by Rhizopus microsporus - Journal of the Chemical Society, Chemical Communications (RSC Publishing) [pubs.rsc.org]
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